

Unveiling Thulium: A Technical Chronicle of Per Teodor Cleve's Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thulium

Cat. No.: B1217890

[Get Quote](#)

A Whitepaper on the Historical and Methodological Aspects of the Isolation of a Rare Earth Element

For the attention of researchers, scientists, and professionals in drug development, this document provides an in-depth technical guide on the pivotal discovery of the element **thulium** by Swedish chemist Per Teodor Cleve in 1879. This paper will detail the experimental protocols of the era, present the known quantitative data, and illustrate the logical workflow that led to the identification of this rare earth element.

Introduction: The Quest for New Earths

In the late 19th century, the study of rare earth elements was a burgeoning field, characterized by the intricate challenge of separating chemically similar elements from complex minerals. Per Teodor Cleve, a distinguished chemist from the University of Uppsala, was at the forefront of this research.^[1] Following a methodology similar to that of Carl Gustaf Mosander, who had earlier discovered erbium and terbium, Cleve embarked on a systematic investigation of erbia (erbium oxide, Er_2O_3) to search for unknown impurities.^[2]^[3] His meticulous work in 1879 culminated in the discovery of two new elements: holmium and **thulium**.^[4] This paper focuses on the experimental journey that led to the isolation and identification of **thulium**.

Experimental Protocols: The Method of Fractional Crystallization

While Per Teodor Cleve's original 1879 publication is not readily available, the experimental approach can be reconstructed based on the established rare earth separation techniques of the period. The primary method employed was fractional crystallization, a process that separates substances based on differences in their solubility.

The starting material for Cleve's experiments was impure erbia (erbium oxide).[5] The objective was to remove all known contaminants and then to systematically separate the remaining components.

Detailed Hypothetical Methodology:

- **Purification of Starting Material:** The initial erbia sample, derived from minerals like gadolinite, was first subjected to a series of chemical treatments to remove any non-rare earth elements and the more abundant, previously identified rare earths. This would likely have involved precipitation reactions.
- **Conversion to a Soluble Salt:** The purified erbium oxide was dissolved in a strong acid, such as nitric acid, to convert the insoluble oxide into a soluble salt, in this case, erbium nitrate ($\text{Er}(\text{NO}_3)_3$).
- **Fractional Crystallization Process:**
 - A concentrated aqueous solution of the mixed rare earth nitrates was prepared.
 - This solution was then slowly evaporated. As the solution became more concentrated, the least soluble salts would begin to crystallize out of the solution.
 - The first crop of crystals (the first fraction) would be richer in the least soluble component. The remaining solution (the mother liquor) would be enriched in the more soluble components.
 - This process was repeated iteratively. The crystals from one step would be redissolved and recrystallized, while the mother liquor would be further evaporated to yield subsequent fractions. This systematic and laborious process would gradually separate the different rare earth nitrates based on their slight differences in solubility.

- Isolation of Holmia and Thulia: Through this painstaking process of many recrystallizations, Cleve observed the separation of his purified erbia into two distinct fractions.[2]
 - One fraction yielded a brown-colored oxide when ignited, which he named holmia (holmium oxide).[5]
 - Another fraction, representing a more soluble component, produced a pale green oxide upon ignition.[5] This he named thulia (**thulium** oxide), after "Thule," an ancient name for Scandinavia.[2]
- Spectroscopic Analysis: The definitive identification of these new substances as containing new elements was achieved through spectroscopy.[6] By examining the light absorption spectra of the holmia and thulia fractions, Cleve observed distinct new absorption bands that did not correspond to any known element.[6]

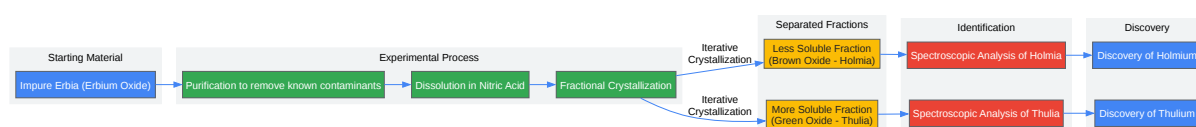
Data Presentation: Properties of the Discovered Oxides

Per Teodor Cleve's initial work focused on the isolation and identification of the new "earths" (oxides). The quantitative properties of the pure metallic elements were determined by later researchers. The table below summarizes the key characteristics of the substances as Cleve would have observed them, alongside modern data for the pure compounds.

Property	Holmia (as observed by Cleve)	Thulia (as observed by Cleve)	Modern Data: Holmium(III) Oxide (Ho ₂ O ₃)	Modern Data: Thulium(III) Oxide (Tm ₂ O ₃)
Color	Brown	Pale Green	Yellowish	Pale Green to Greenish-White
Associated Element	Holmium (Ho)	Thulium (Tm)	Holmium (Ho)	Thulium (Tm)
Spectroscopic Feature	Distinct absorption bands	Distinct absorption bands	Characteristic emission/absorption spectra	Characteristic emission/absorption spectra

Visualization of the Discovery Process

The logical workflow of Per Teodor Cleve's discovery can be visualized as a branching pathway, starting from the initial impure material and leading to the identification of the new elements.



[Click to download full resolution via product page](#)

Caption: Workflow of **Thulium**'s discovery by Per Teodor Cleve.

Conclusion

The discovery of **thulium** by Per Teodor Cleve stands as a testament to the power of meticulous experimental technique and keen observation.[7] By applying the laborious method of fractional crystallization to erbia, he successfully isolated a new earth, "thulia," which was later confirmed to be the oxide of a new element.[8] The use of spectroscopy was critical in confirming the unique nature of this substance.[6] Although the **thulium** Cleve isolated was not of high purity, his work laid the essential groundwork for future researchers, such as Charles James, to obtain the pure element and further characterize its properties.[7] This discovery not only added a new member to the growing family of rare earth elements but also highlighted the complexity and richness of the minerals from which they were being extracted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemistry.unt.edu [chemistry.unt.edu]
- 2. encyclopedia.com [encyclopedia.com]
- 3. The Discovery and Evolution of Rare Earth Elements - Ark Mines Ltd. [arkmines.com]
- 4. Rare-earth element - Wikipedia [en.wikipedia.org]
- 5. Thulium - Wikipedia [en.wikipedia.org]
- 6. The history of rare earth elements discovery. Holmium, thulium and dysprosium [rudmet.net]
- 7. Thulium - Rare Earths [rareearths.com]
- 8. azom.com [azom.com]
- To cite this document: BenchChem. [Unveiling Thulium: A Technical Chronicle of Per Teodor Cleve's Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217890#history-of-thulium-discovery-by-per-teodor-cleve]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com